

Essential Safety and Operational Guide for Handling CH1055 Triethylamine

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Compound of Interest

Compound Name: CH1055 triethylamine

Cat. No.: B12402061

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **CH1055 triethylamine**, a near-infrared II (NIR-II) fluorescent dye. [1] The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Emergency Contact Information:

- Poisons Information Centre (Australia): 131 126[2]
- CHEMTREC (USA & Canada): 1-800-424-9300[2]
- National Poisons Centre (New Zealand): 0800 764 766[2]

Hazard Summary

CH1055 triethylamine is a highly flammable liquid and vapor that is toxic if swallowed, inhaled, or in contact with skin.[3][4] It causes severe skin burns and eye damage and may cause respiratory irritation.[3][4][5][6]

Hazard Classification	Description
Physical Hazards	H225: Highly flammable liquid and vapour.[2][3][4]
Health Hazards	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[3] H314: Causes severe skin burns and eye damage.[2][3][4][5][6] H335: May cause respiratory irritation.[2][4][5][6] Corrosive to the respiratory tract.[3]
Environmental Hazards	H401: Toxic to aquatic life.[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Body Part	Required PPE	Specifications
Respiratory	Full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[5]	Use a full-face supplied air respirator if it is the sole means of protection.[5] For exposures potentially exceeding 200 ppm, a NIOSH-approved self-contained breathing apparatus (SCBA) is required.[7]
Eyes/Face	Tightly fitting safety goggles and a face shield (minimum 8-inch).[5][8]	Contact lenses should not be worn when working with amines.[2]
Hands	Compatible chemical-resistant gloves.[8]	Elbow-length PVC gloves are recommended; do NOT use latex.[2] Inspect gloves for integrity before each use.[5]
Body	Chemical-resistant suit, flame-retardant antistatic protective clothing.[5]	Overalls, PVC apron, or a PVC protective suit for severe exposure.[2] Trousers or overalls should be worn outside of boots.[2]
Footwear	Non-sparking safety or conductive footwear.[2]	Rubber boots for spill response.[8]

Operational Procedures

Handling:

- Ventilation: Always handle **CH1055 triethylamine** in a chemical fume hood.[8] Ensure adequate general or local exhaust ventilation.[9]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][3][4][5][9] No smoking.[2][4]

- Equipment: Use non-sparking tools and explosion-proof electrical, ventilating, and lighting equipment.[2][3][4][8] Ground and bond containers and receiving equipment during transfer.[2][3][4][9]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[2][3][4] Wash hands thoroughly after handling and before breaks.[5][8][9] Remove and wash contaminated clothing before reuse.[2][8][9]

Storage:

- Location: Store in a cool, dry, well-ventilated area away from direct sunlight.[2][9]
- Container: Keep containers tightly closed and store in the original manufacturer-supplied container.[2][3][5][9] Opened containers must be carefully resealed and kept upright.[5]
- Incompatibilities: Store away from strong acids and oxidizing agents.[7][9][10]

Emergency and Disposal Plans

Spill Response:

- Evacuate and Secure: Evacuate non-essential personnel from the spill area and secure all entry points.[7][8]
- Eliminate Ignition Sources: Shut off all sources of ignition.[2][7][8]
- Containment: Stop the leak if it is safe to do so.[2] Prevent the spill from entering drains or waterways.[2][9]
- Absorption: Absorb the spill with an inert, non-flammable material such as sand, earth, or vermiculite.[7][9]
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[7][8][11]
- Ventilation and Cleanup: Ventilate the area and wash the spill site after material pickup is complete.[8]

First Aid:

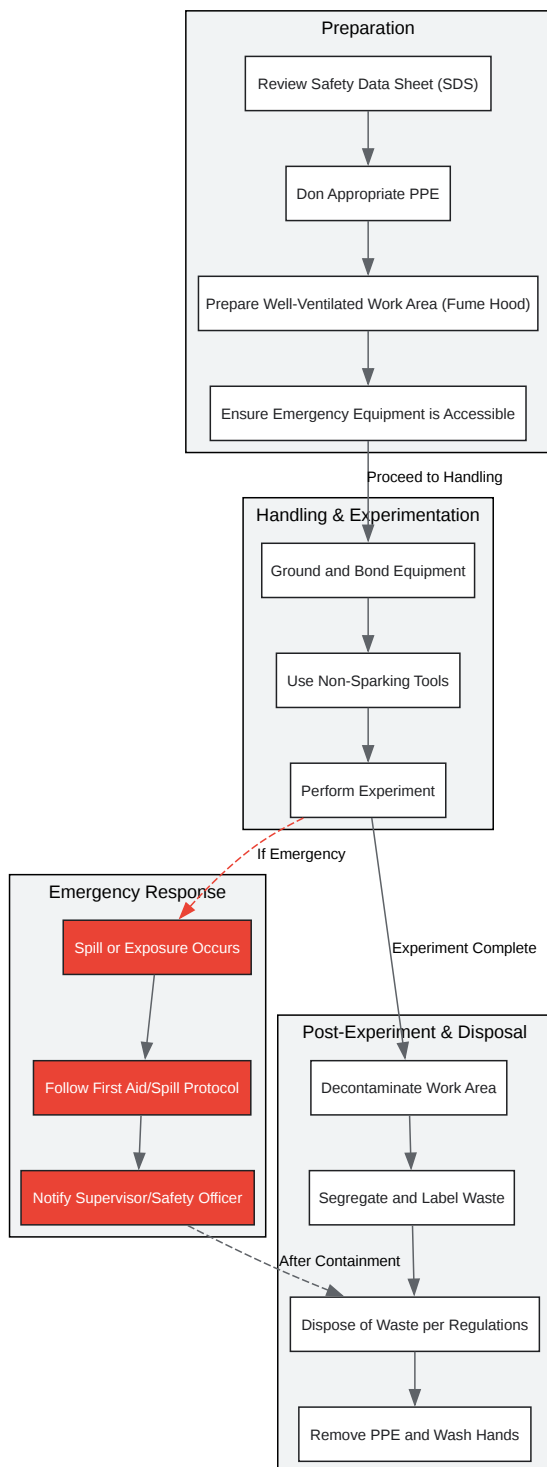
Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[2] [4][5][6] If breathing has stopped, begin artificial respiration.[7] Seek immediate medical attention.[2][4][5][6]
Skin Contact	Immediately remove all contaminated clothing. [2][3][4][5] Rinse the skin with large amounts of water or shower for 15-30 minutes.[2][4] Seek immediate medical attention.[3][6]
Eye Contact	Immediately flush eyes with running water for several minutes, holding eyelids open.[2] Remove contact lenses if present and easy to do.[2][4][5] Continue rinsing and seek immediate medical attention.[2][4][5][6]
Ingestion	Rinse mouth with water.[2][5] Do NOT induce vomiting.[2] Give no more than two glasses of water to an adult.[2] Seek immediate medical attention.[2][3][6]

Disposal:

- Dispose of **CH1055 triethylamine** and its containers in accordance with local, regional, national, and international regulations.[2]
- This chemical is classified as a hazardous waste.[7][9] Consult your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific disposal recommendations.[7]
- Empty containers may retain product residue and can be dangerous.[9] Do not reuse empty containers until they have been decontaminated.[11]

Workflow for Safe Handling of CH1055 Triethylamine

Safe Handling Workflow for CH1055 Triethylamine



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Caption: Workflow for the safe handling of **CH1055 triethylamine**.

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